

Diisopropyl Phosphonate: A Technical Safety Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diisopropyl phosphonate*

Cat. No.: *B126414*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety information on **Diisopropyl Phosphonate** (CAS No. 1809-20-7), a versatile chemical intermediate. This document consolidates data from various safety data sheets and toxicological resources to support safe handling, storage, and emergency preparedness in a research and development setting.

Chemical and Physical Properties

Diisopropyl phosphonate is a colorless liquid with a characteristic stench.^{[1][2]} It is recognized for its utility in organic synthesis.^[3] Understanding its physical and chemical properties is fundamental to its safe handling.

Property	Value	Reference
CAS Number	1809-20-7	[2]
Molecular Formula	C ₆ H ₁₅ O ₃ P	[2]
Molecular Weight	166.16 g/mol	[4]
Appearance	Colorless liquid	[2]
Odor	Stench	[2]
Boiling Point	71 - 75 °C @ 8 mmHg	[5]
Flash Point	> 112 °C (> 233.6 °F)	[5]
Specific Gravity	0.997	[5]
Vapor Density	5.73	[5]
Stability	Stable under normal conditions. Moisture sensitive.	[2]

Toxicological Data

Diisopropyl phosphonate is classified as harmful if swallowed and causes skin and serious eye irritation.[6] The following table summarizes available acute toxicity data. It is important to note that some data pertains to the closely related compound, Diisopropyl Methylphosphonate (DIMP), and should be considered for hazard assessment.

Endpoint	Species	Route	Value	Reference
LD50	Rat (female)	Oral	826 mg/kg (DIMP)	[3][7]
LD50	Rat (male)	Oral	1,125 mg/kg (DIMP)	[8]
LD50	Mouse	Oral	1,041 mg/kg (DIMP)	[3]
LD50	Rabbit	Dermal	5700 mg/kg	[9]
LC50	Rat	Inhalation	9600 mg/m ³	[9]
LC50	Mouse	Inhalation	9085 mg/m ³	[10]
Skin Irritation	Rabbit	Dermal	Irritating	[6][9]
Eye Irritation	Rabbit	Ocular	Causes serious eye irritation	[6][9]

Experimental Protocols for Hazard Assessment

Detailed experimental protocols for **diisopropyl phosphonate** are not publicly available. However, the toxicological data presented are typically generated following internationally recognized guidelines from the Organisation for Economic Co-operation and Development (OECD). These standardized methods ensure data quality and comparability.

Acute Oral Toxicity (Following OECD Guideline 423)

The acute oral toxicity is determined by administering the substance to fasted animals in a stepwise procedure. The starting dose is selected based on available information. Observations of effects and mortality are made. The procedure is designed to estimate the LD50 (the dose lethal to 50% of the test animals) while minimizing the number of animals used.

Acute Dermal Irritation (Following OECD Guideline 404)

This test assesses the potential of a substance to cause irreversible or reversible inflammatory changes to the skin. A small amount of the test substance is applied to the shaved skin of a

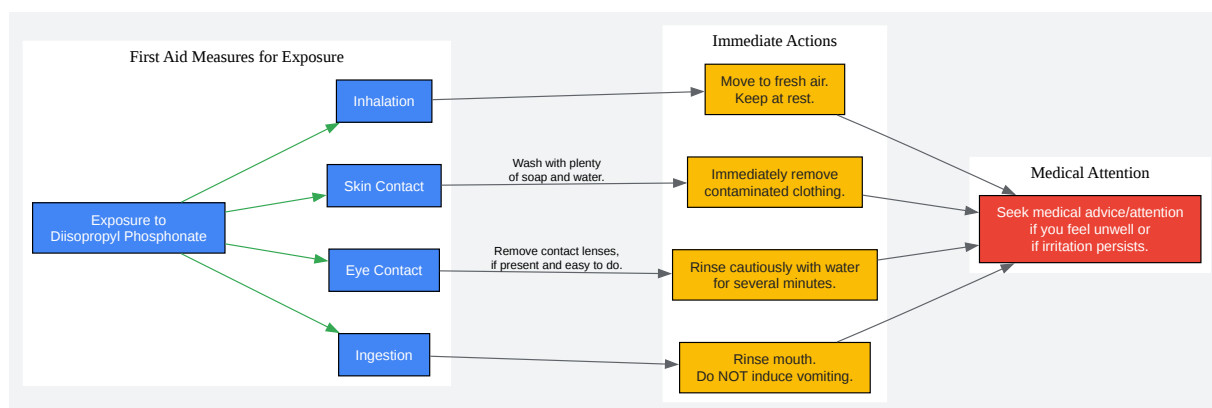
rabbit for a defined period.[11] The skin is then observed for signs of erythema (redness) and edema (swelling) at specific intervals.[11]

Acute Eye Irritation (Following OECD Guideline 405)

To determine the potential for eye irritation or damage, the test substance is applied to the eye of a rabbit. The eye is then examined for any lesions of the cornea, iris, and conjunctiva at specific time points after application.[12]

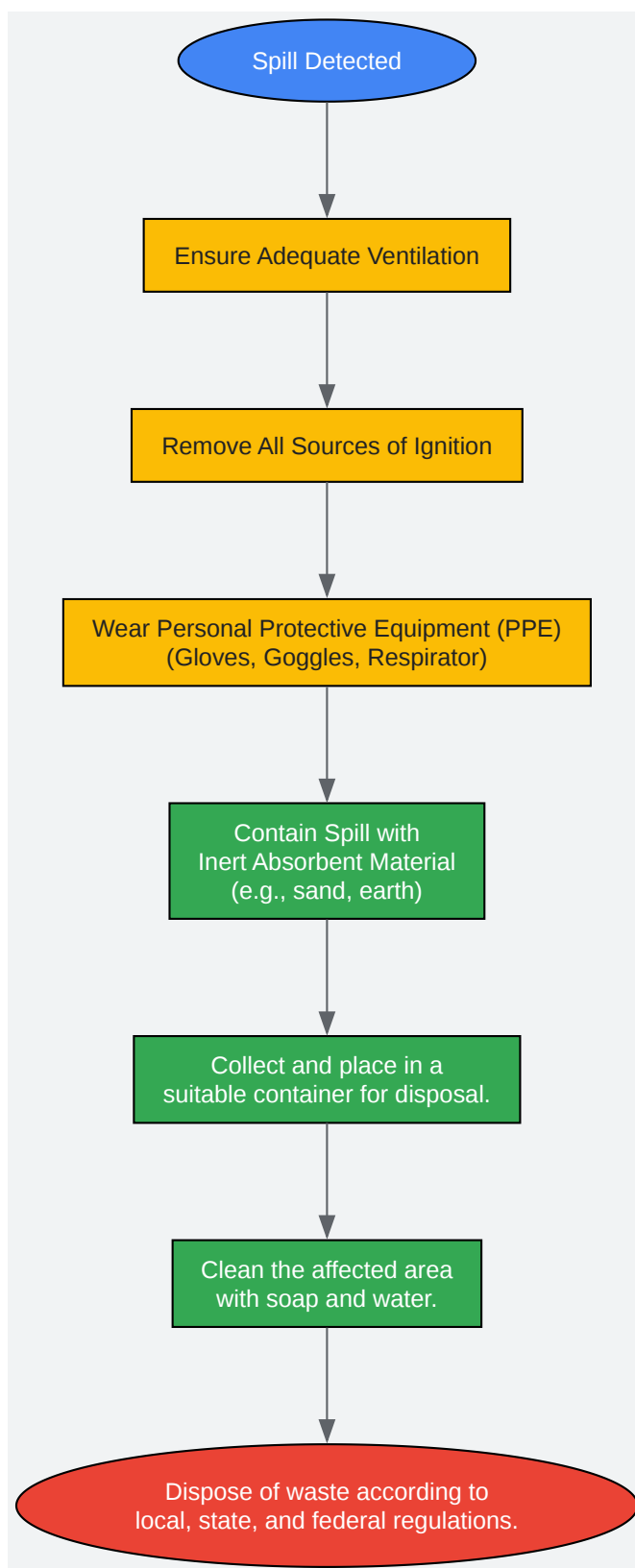
Safety Workflows and Logical Relationships

The following diagrams illustrate the recommended procedures for handling exposures and spills, based on standard safety data sheet information.



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First aid procedures for different exposure routes.



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Workflow for the safe cleanup of a **diisopropyl phosphonate** spill.

Handling and Storage

Proper handling and storage are crucial to minimize the risk of exposure and accidents.

- **Handling:** Use only in a well-ventilated area or under a chemical fume hood.^[10] Avoid contact with skin, eyes, and clothing.^[10] Do not breathe vapors or mist.^[10] Wash hands thoroughly after handling.^[10]
- **Storage:** Keep the container tightly closed in a dry, cool, and well-ventilated place.^[7] Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.^[2] Due to its moisture sensitivity, protect from exposure to moist air or water.^[2]

Ecological Information

Information on the ecotoxicity of **diisopropyl phosphonate** is limited. However, data on the related compound DIMP suggests it is not readily biodegradable and can persist in soil and water.^{[13][14]} Therefore, it is imperative to prevent its release into the environment. All waste must be disposed of in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.

Fire Fighting Measures

While **diisopropyl phosphonate** has a high flash point, it is combustible.

- **Suitable Extinguishing Media:** Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.
- **Hazardous Combustion Products:** Burning may produce carbon monoxide, carbon dioxide, and oxides of phosphorus.^[2]
- **Special Protective Equipment:** Firefighters should wear self-contained breathing apparatus and full protective gear.

This guide is intended to supplement, not replace, the information provided in the official Safety Data Sheet (SDS) for **diisopropyl phosphonate**. Always refer to the most current SDS from your supplier for complete and detailed safety information.

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